

An In-depth Technical Guide to the Safe Handling of Methomyl-d3

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Compound of Interest

Compound Name: Methomyl-d3

Cat. No.: B15562426

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data and handling protocols for **Methomyl-d3**. Designed for laboratory personnel, it outlines the substance's hazardous properties, recommended personal protective equipment (PPE), emergency procedures, and a general experimental protocol for its use as an internal standard. Adherence to these guidelines is critical for ensuring personnel safety and environmental protection.

Hazard Identification and Classification

Methomyl-d3 is the deuterated form of Methomyl, a carbamate insecticide.^[1] It is classified as a substance with high acute toxicity if ingested or inhaled.^{[2][3][4]} Like its non-deuterated parent compound, **Methomyl-d3** is a cholinesterase inhibitor, which can lead to overstimulation of the nervous system.^[5] Exposure can cause symptoms ranging from dizziness and nausea to severe respiratory distress and death.^{[5][6]} It is also very toxic to aquatic life with long-lasting effects.^{[2][4]}

Table 1: GHS Hazard Classification for **Methomyl-d3**

Hazard Class	Category	Hazard Statement	Code
Acute Toxicity, Oral	Category 2	Fatal if swallowed	H300
Acute Toxicity, Inhalation	Category 2	Fatal if inhaled	H330
Specific Target Organ Toxicity, Single Exposure	Category 3	May cause drowsiness or dizziness	H336
Hazardous to the Aquatic Environment, Acute	Category 1	Very toxic to aquatic life	H400
Hazardous to the Aquatic Environment, Chronic	Category 1	Very toxic to aquatic life with long lasting effects	H410

Source:[2][4]

Toxicological and Physicochemical Properties

The quantitative toxicological data for Methomyl is used as a proxy for **Methomyl-d3**, given its primary use as an analytical standard.

Table 2: Toxicological Data (Methomyl)

Metric	Route	Species	Value
LD50	Oral	Rat	17-45 mg/kg
LD50	Oral	Rat	30 mg/kg
LD50	Dermal	Rat	>2,000 mg/kg
LC50	Inhalation	Rat	0.26 mg/L (4 hours)
LD50	Oral	Mouse	10 mg/kg

Source:[1][4][7]

Table 3: Physicochemical Properties of **Methomyl-d3**

Property	Value
CAS Number	1398109-07-3
Chemical Formula	C ₅ H ₇ D ₃ N ₂ O ₂ S
Molecular Weight	165.23 g/mol
Appearance	White to off-white solid
Melting Point	78 - 79 °C
Water Solubility	58 g/L
Partition Coefficient (log Pow)	0.6
Odor	Sulphurous

Source:[2][3][8]

Safe Handling and Storage Protocols

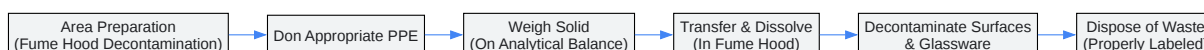
Due to its high toxicity, all handling of **Methomyl-d3** should occur within a designated area, such as a certified chemical fume hood, to minimize inhalation exposure.

Precautions for Safe Handling:

- Ventilation: Use only in a well-ventilated area, preferably within a laboratory fume hood or with appropriate exhaust ventilation.[3][8]
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[8]
- Dust Prevention: Avoid the formation and inhalation of dust.[3][8]
- Personal Hygiene: Wash hands and face thoroughly after handling.[8][9] Do not eat, drink, or smoke in the work area.[2]
- Contaminated Clothing: Remove and wash contaminated clothing before reuse.[2][8]

Conditions for Safe Storage:

- Security: Store in a locked, secure cabinet or area.[\[2\]](#)[\[8\]](#)
- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)[\[8\]](#)
- Compatibility: Refer to the Safety Data Sheet (SDS) for information on incompatible materials.



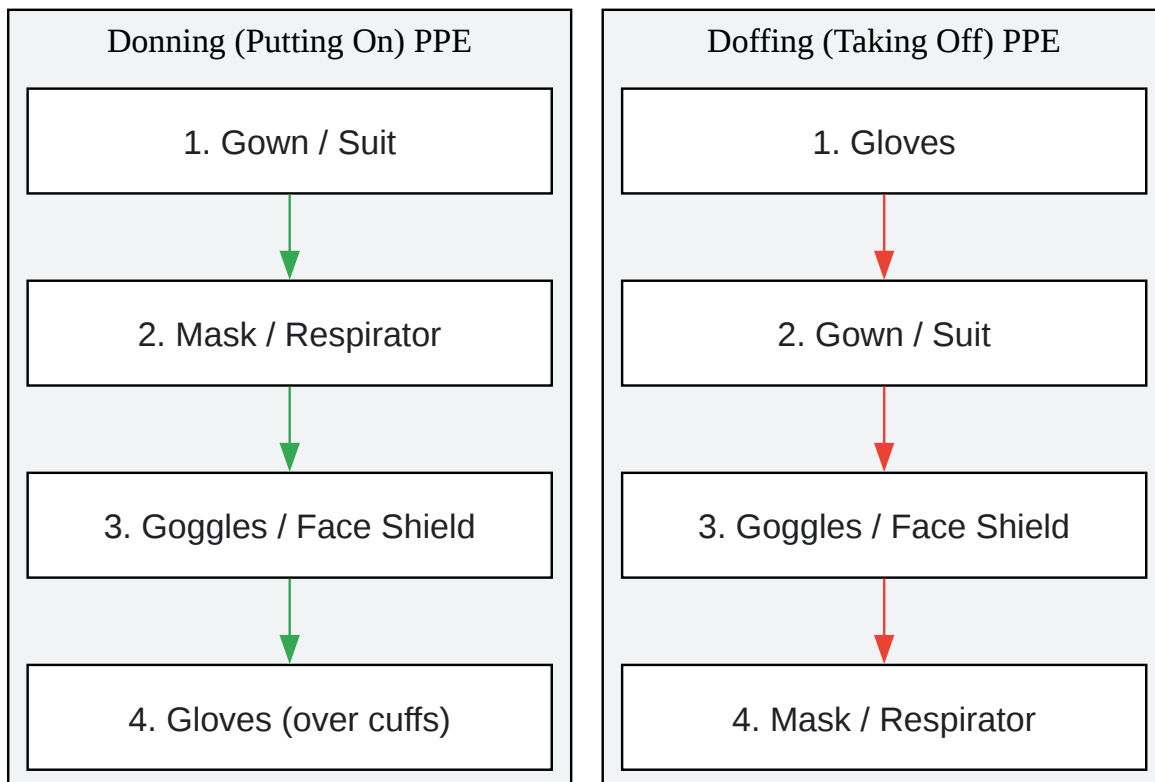
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Workflow for Handling High-Potency Solids.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when working with **Methomyl-d3**.

- Eye/Face Protection: Wear chemical safety goggles conforming to NIOSH (US) or EN 166 (EU) standards.[\[3\]](#) A face shield should be used in situations with a splash potential.[\[10\]](#)[\[11\]](#)
- Hand Protection: Wear unlined, elbow-length chemical-resistant gloves such as butyl or nitrile rubber.[\[2\]](#)[\[10\]](#) Inspect gloves for leaks before and after use.[\[12\]](#)
- Body Protection: Wear a lab coat or protective suit.[\[2\]](#) For tasks with a higher risk of exposure, chemically resistant waterproof coveralls are recommended.[\[12\]](#) Ensure pant legs are worn outside of boots to prevent chemicals from entering.[\[10\]](#)
- Respiratory Protection: In case of insufficient ventilation or when handling the powder outside of a fume hood, wear an appropriate certified respirator.[\[2\]](#) For emergency situations, a self-contained breathing apparatus (SCBA) is required.[\[3\]](#)[\[6\]](#)



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Recommended Sequence for Donning and Doffing PPE.

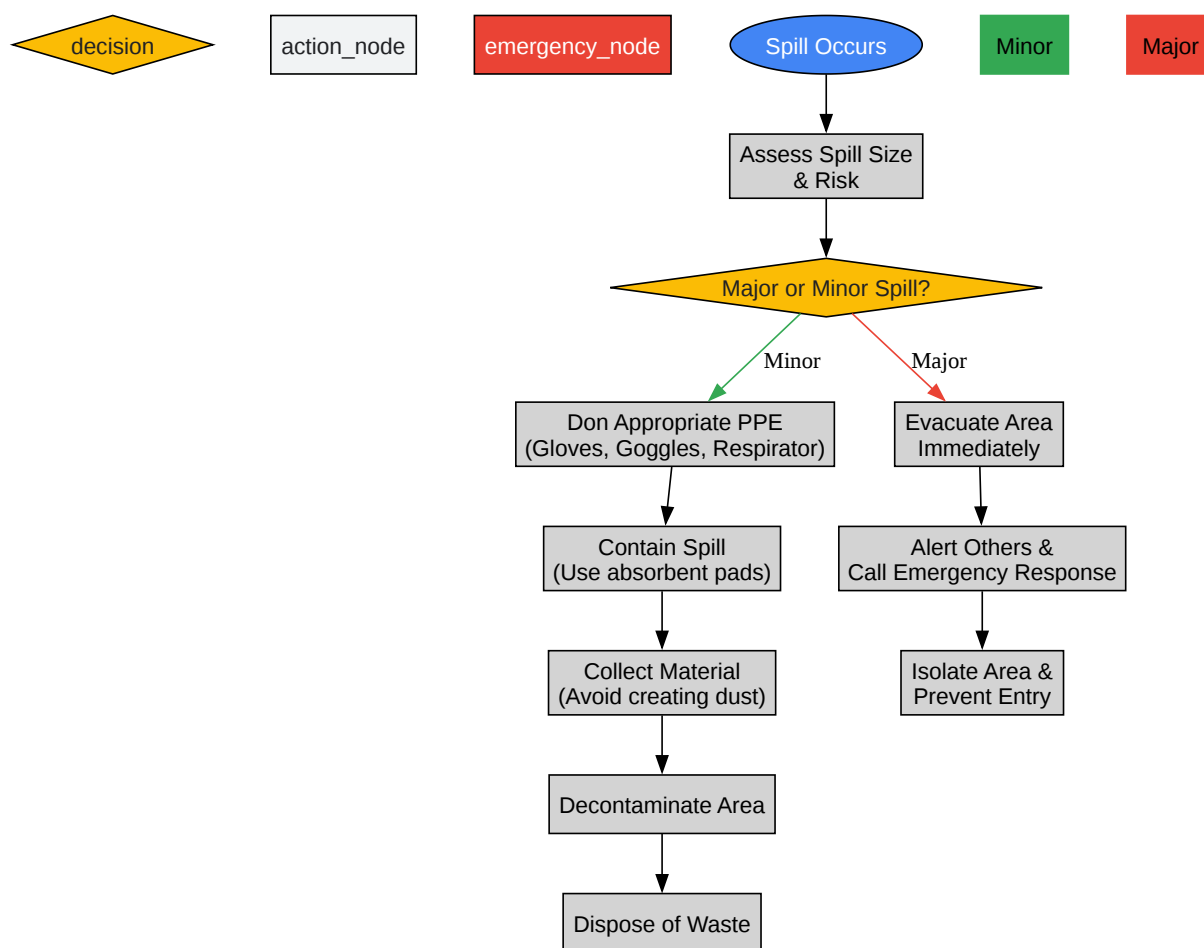
Emergency Procedures

Immediate and correct response to an incident is crucial to mitigate harm.

Spill Response:

- Evacuate: Immediately evacuate personnel from the affected area.
- Alert: Inform others in the vicinity and contact your institution's emergency response team.
- Ventilate: Ensure the area is well-ventilated.
- Isolate: For solids, isolate the spill area for at least 25 meters (75 feet) in all directions.[6]
- Protect: Do not re-enter without appropriate PPE, including respiratory protection.

- Containment: Prevent the spilled material from entering drains or waterways.[3][9]
- Clean-up: Carefully pick up the solid material without creating dust and place it into a suitable, closed, and labeled container for disposal.[3]



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Logical Workflow for Chemical Spill Response.

First Aid Measures:

- General Advice: Seek immediate medical attention after any exposure.[8] Provide the Safety Data Sheet to the responding medical personnel.[3]
- Inhalation: Move the victim to fresh air.[6][8] If breathing has stopped, provide artificial respiration using a pocket mask with a one-way valve; do not use the mouth-to-mouth method.[8]
- Skin Contact: Immediately remove all contaminated clothing.[9] Wash the affected skin area thoroughly with soap and water.[6]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[2]
- Ingestion: If swallowed, rinse the mouth with water.[3][8] Do NOT induce vomiting.[3] Call a poison control center or doctor immediately.[8]

Fire-Fighting Measures:

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][9]
- Hazards: Heating to decomposition can release toxic fumes of nitrogen and sulfur oxides.[6]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[3][8]

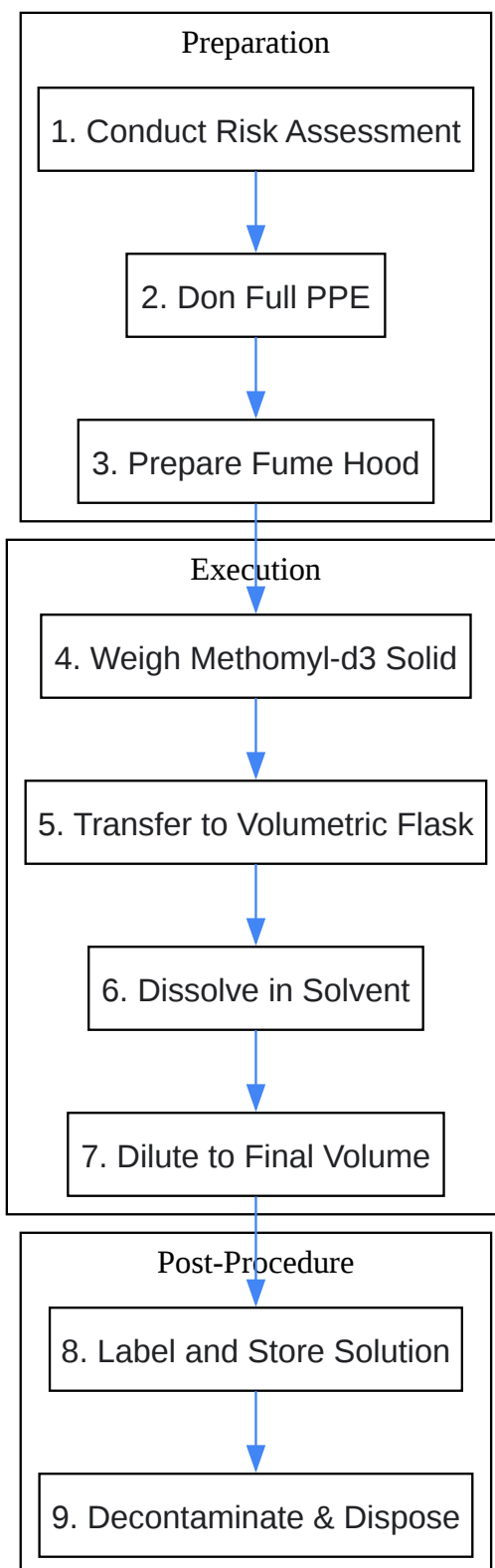
Experimental Protocol: Preparation of an Internal Standard Stock Solution

Methomyl-d3 is intended for use as an internal standard for the quantification of methomyl by GC- or LC-MS.[1] The following is a generalized protocol for preparing a stock solution.

Researchers must adapt this protocol to their specific analytical method, instrumentation, and laboratory safety procedures.

Methodology:

- Risk Assessment: Conduct a formal risk assessment for the entire procedure before starting.
- Preparation: Decontaminate the work surface inside a chemical fume hood. Assemble all necessary equipment, including calibrated pipettes, volumetric flasks, and solvent.
- Don PPE: Put on all required PPE as detailed in Section 4.
- Weighing: Tare a weighing vessel on an analytical balance. Carefully weigh the required amount of **Methomyl-d3** solid. Perform this step in a ventilated balance enclosure or the fume hood to prevent dust inhalation.
- Dissolution: Carefully transfer the weighed solid to an appropriate volumetric flask. Using a pipette, add a portion of the desired solvent (e.g., acetonitrile) to dissolve the solid.^[2] Sonicate briefly if necessary to ensure complete dissolution.
- Dilution: Once the solid is fully dissolved, dilute to the final volume with the solvent. Cap the flask and invert it several times to ensure the solution is homogeneous.
- Labeling: Immediately label the stock solution with the compound name (**Methomyl-d3**), concentration, solvent, preparation date, and your initials.
- Storage: Store the solution in a tightly sealed container in a cool, dark, and secure location as specified by your laboratory's protocols.
- Decontamination: Thoroughly decontaminate all equipment and the work area. Dispose of all waste, including contaminated PPE, in properly labeled hazardous waste containers.



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Workflow for Preparing an Internal Standard Solution.

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